

1,12-Dodecanediamine thermal stability comparison

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Compound Focus: 1,12-Dodecanediamine

CAS No.: 2783-17-7

Cat. No.: S536530

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Thermal Properties of 1,12-Dodecanediamine

The table below summarizes the key identifying information and thermal data for **1,12-Dodecanediamine** from chemical suppliers and databases.

Property	Value	Source / Notes
CAS RN	2783-17-7	[1] [2] [3]
Molecular Formula	$C_{12}H_{28}N_2$	[1] [2] [3]
Molecular Weight	200.36 g/mol (200.37 g/mol also reported)	[1] [2]
Melting Point	70 °C	[1]
Boiling Point	145 °C at 2 mmHg (approx. 0.26 kPa)	[1]

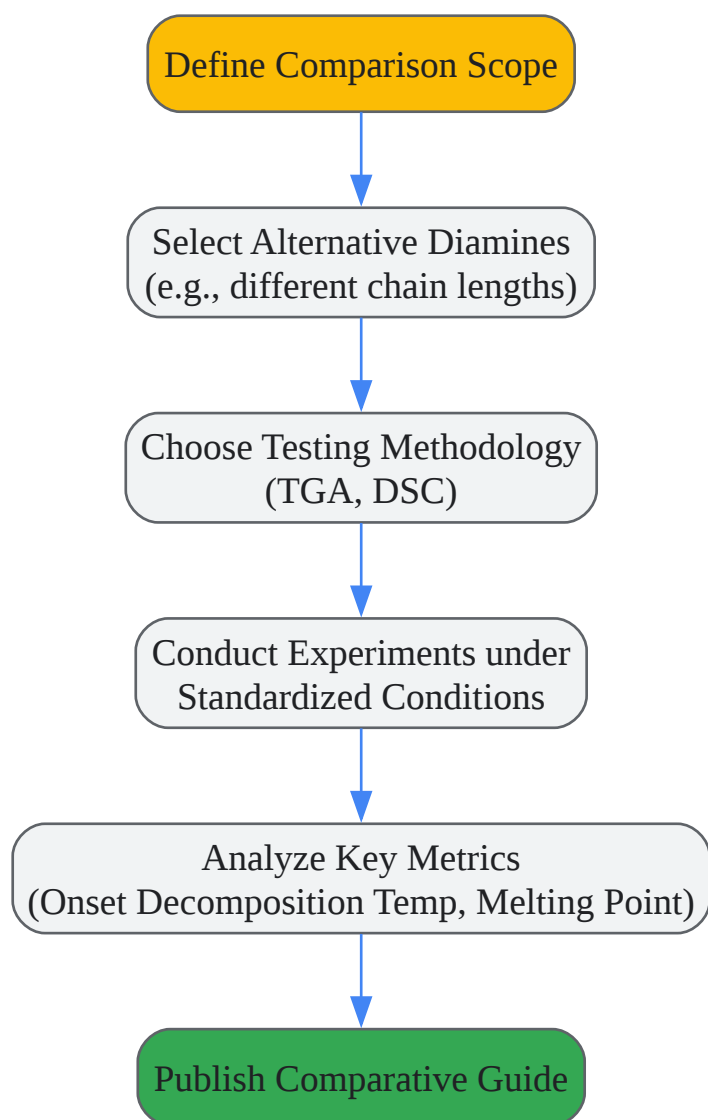
Application Context and Experimental Factors

While a direct comparison is not available, the search results provide context on how this compound is used in high-performance materials, which implies certain stability characteristics.

- **Role in Polymers:** **1,12-Dodecanediamine** serves as a key building block in the synthesis of polyamides and poly(ester amides) (PEAs) [3]. The **amide bonds** formed by such diamines contribute to strong intermolecular hydrogen bond networks within these polymers, which enhances their **thermal properties and mechanical strength** [4].
- **Experimental Condition Note:** The boiling point is specified at a low pressure (2 mmHg) [1]. Thermal stability assessments under standard atmospheric pressure were not located, indicating that experimental parameters are critical for accurate comparison.

How to Approach a Comparative Analysis

For a meaningful comparison guide, I suggest generating your own experimental data or consulting specialized literature. Here is a potential workflow for such an investigation:



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- **Select Alternatives:** Choose diamines for comparison, such as 1,6-hexanediamine or 1,10-decanediamine, to study the effect of alkyl chain length on thermal properties.
- **Standardized Testing:** Use Thermogravimetric Analysis (TGA) to determine the **onset decomposition temperature** and Differential Scanning Calorimetry (DSC) to measure melting points and glass transition temperatures under identical conditions.
- **Consult Specialized Databases:** Seek out platforms like NIST Chemistry WebBook or subscription-based thermochemical databases that may contain more extensive data sets for multiple compounds [2].

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References

- 1,12-Diaminododecane 2783-17-7 | TCI AMERICA [[tcichemicals.com](https://www.tcichemicals.com)]
- 1,12-Dodecanediamine [webbook.nist.gov]
- 1,12-Diaminododecane [chemimpex.com]
- Preparation, structure–property relationships, and ... [[nature.com](https://www.nature.com)]

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